

A Comprehensive Technical Guide to the Physicochemical Properties of Zearalenone-13C18

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Zearalenone-13C18

Cat. No.: B15553295

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physicochemical properties, analytical methodologies, and biological interactions of **Zearalenone-13C18**. This isotopically labeled mycotoxin serves as a critical internal standard for the accurate quantification of zearalenone, a potent estrogenic metabolite produced by various *Fusarium* species.

Core Physicochemical Properties

Zearalenone-13C18 is the uniformly carbon-13 labeled form of Zearalenone. While its chemical behavior is identical to the unlabeled compound, its increased mass is utilized for precise detection in mass spectrometry-based analytical methods.^[1] The fundamental properties of **Zearalenone-13C18** are summarized below, with data for unlabeled Zearalenone provided for comparative context where specific data for the labeled compound is not available.

Quantitative Data Summary

Property	Zearalenone-13C18	Unlabeled Zearalenone
Molecular Formula	[¹³ C] ₁₈ H ₂₂ O ₅ [2]	C ₁₈ H ₂₂ O ₅ [3][4]
Molecular Weight	336.2 g/mol [2]	318.36 g/mol [3][4]
CAS Number	911392-43-3[2]	17924-92-4[4]
Appearance	-	White crystalline solid[3][4]
Purity	≥98%[2]	≥98%[5]
Melting Point	-	164-165 °C[4]
UV/Vis (λ _{max} in Methanol)	-	236, 274, 316 nm[3][5]
Fluorescence (in Ethanol)	-	Excitation: 314 nm, Emission: 450 nm[3]

Solubility Profile

Solvent	Zearalenone-13C18	Unlabeled Zearalenone
Acetonitrile	Soluble (often supplied in this solvent)[2]	Progressively soluble[3]
DMSO	-	~20 mg/mL[5]
Ethanol	-	~20 mg/mL[5]
Dimethylformamide (DMF)	-	~20 mg/mL[5]
Water	-	~0.002 g/100 mL (Slightly soluble)[3]
Aqueous Alkali	-	Soluble[3]
Hexane	-	Slightly soluble[3]

Experimental Protocols

Zearalenone-13C18 is primarily utilized as an internal standard in analytical chemistry to correct for matrix effects and variations during sample preparation and analysis, thereby

enhancing the accuracy of quantification.[6]

Quantification of Zearalenone in Feed Samples using GC-MS with Isotope Dilution

This protocol describes a common application for **Zearalenone-13C18**.

I. Sample Preparation and Extraction:

- Weigh 5 g of the homogenized feed sample into a 50 mL polypropylene tube.
- Add 20 mL of an acetonitrile/water (50:50, v/v) extraction solution.
- Shake vigorously for 30 minutes.
- Centrifuge at 4000 rpm for 10 minutes.
- Transfer 2.0 mL of the supernatant to a new tube.

II. Internal Standard Spiking and Cleanup:

- Add a known concentration of **Zearalenone-13C18** solution (e.g., 50 ng/mL) to the supernatant.[7]
- Dilute the extract with Phosphate-Buffered Saline (PBS) to reduce the organic solvent concentration, which is crucial for the next step.
- Pass the diluted extract through an immunoaffinity column (IAC) specific for zearalenone and its derivatives.[7][8] The IAC selectively binds the analytes.
- Wash the column with water to remove interfering substances.
- Elute the bound zearalenone and **Zearalenone-13C18** from the column using methanol.

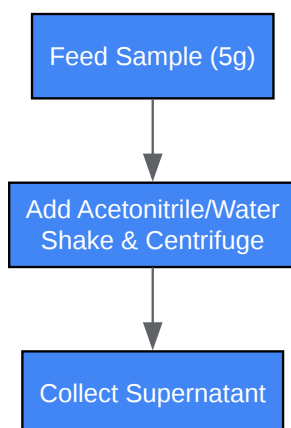
III. Derivatization and GC-MS Analysis:

- Evaporate the eluate to dryness under a gentle stream of nitrogen.

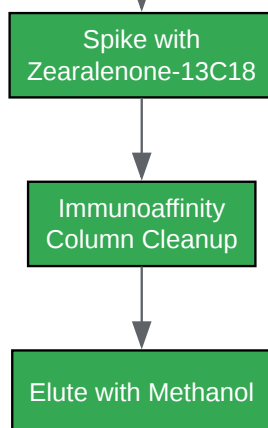
- Reconstitute the residue in a derivatizing agent (e.g., a silylating agent like BSTFA) and heat to convert the analytes into their more volatile trimethylsilyl (TMS) derivatives.
- Inject the derivatized sample into the Gas Chromatography-Mass Spectrometry (GC-MS) system.
- Quantify the native zearalenone by comparing its peak area to the peak area of the **Zearalenone-13C18** internal standard.^{[7][9]}

Workflow for Zearalenone Quantification

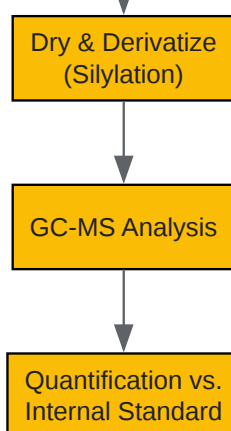
Sample Preparation

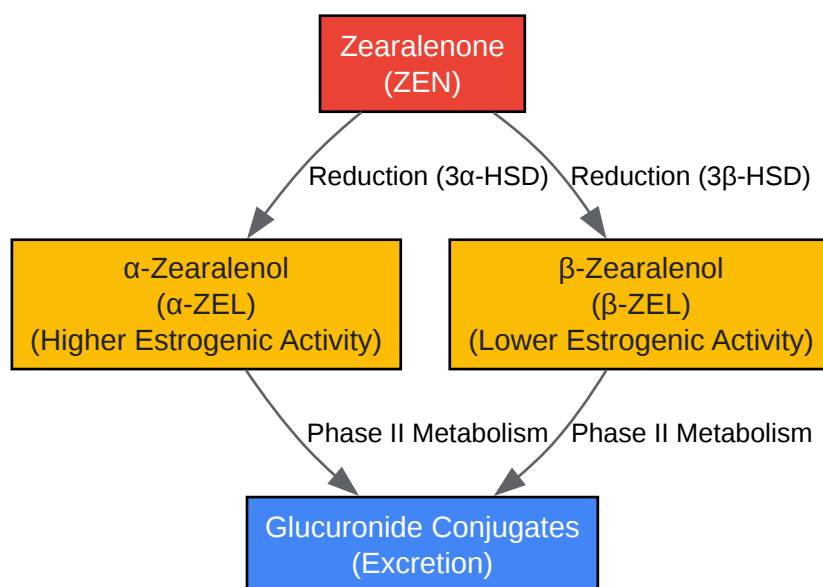


Purification & Isotope Dilution



Analysis





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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physicochemical Properties of Zearalenone-13C18]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15553295#what-are-the-physicochemical-properties-of-zearalenone-13c18]

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